

A Comprehensive Technical Guide to Arachidyl Behenate and its Scientific Nomenclature

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Compound of Interest

Compound Name: Arachidyl Behenate

Cat. No.: B1598900

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For researchers, scientists, and professionals in drug development, precise terminology and a thorough understanding of compound properties are paramount. This technical guide provides an in-depth overview of **Arachidyl Behenate**, a saturated wax ester, focusing on its synonyms in scientific literature, its physicochemical properties, and the analytical methodologies employed for its characterization.

Nomenclature and Synonyms

Arachidyl Behenate is systematically known by several names in scientific and commercial literature. A comprehensive list of these synonyms is crucial for exhaustive literature searches and unambiguous identification. The compound is the ester of arachidyl alcohol (1-eicosanol) and behenic acid (docosanoic acid).

Below is a summary of its various identifiers and synonyms.

| Category | Identifier/Synonym | Source/Reference |
|-------------------------------------|-------------------------------|------------------|
| IUPAC Name | Icosyl docosanoate | [1][2][3] |
| CAS Number | 42233-14-7 | [1][3] |
| EC Number | 255-728-3 | |
| Systematic Chemical Name | Eicosyl docosanoate | |
| n-Eicosyl n-docosanoate | | |
| Docosanoic acid, eicosyl ester | | |
| Common Synonyms | Behenic acid, arachidyl ester | |
| Eicosanyl docosanoate | | |
| Trade Name Example | WAXENOL 822 | |
| INCI Name | ARACHIDYL BEHENATE | |
| UNII (Unique Ingredient Identifier) | 9G00Q0O2NS | |

Physicochemical Properties

Understanding the physical and chemical properties of **Arachidyl Behenate** is essential for its application in various formulations.

| Property | Value | Source/Reference |
|-------------------|-------------------------|------------------|
| Molecular Formula | C42H84O2 | |
| Molecular Weight | 621.12 g/mol | |
| Appearance | Off-white, waxy solid | |
| Boiling Point | 608.3 °C at 760 mmHg | |
| Flash Point | 335.2 °C | |
| Density | 0.856 g/cm ³ | |
| Purity (typical) | >99% | |

Analytical Methodologies

The characterization and quantification of **Arachidyl Behenate** in various matrices are typically performed using chromatographic techniques. The following outlines a general experimental protocol for the analysis of wax esters, including **Arachidyl Behenate**, based on methods described in the scientific literature.

Gas Chromatography-Mass Spectrometry (GC-MS) for Wax Ester Analysis

This method is suitable for the qualitative and quantitative analysis of long-chain wax esters.

Experimental Protocol:

- Sample Preparation:
 - For solid samples (e.g., gum bases, biological materials), dissolve a known amount (e.g., 0.1–1.0 mg/mL) in an appropriate organic solvent such as hexane or toluene.
 - For lipid extracts, the total lipid extract can be directly analyzed or fractionated to isolate the wax ester fraction.
- Internal Standard:

- Add a suitable internal standard for quantification. For wax esters, compounds like methyl tricosanoate or cholestane can be used.
- GC-MS System and Conditions:
 - Gas Chromatograph: A high-temperature GC system capable of reaching temperatures up to at least 390°C.
 - Column: A high-temperature capillary column suitable for lipid analysis (e.g., a ZB-50 column).
 - Injector: Split/splitless injector. Set the injector temperature to a high value, for example, 390°C, to ensure volatilization of the long-chain esters.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Oven Temperature Program:
 - Initial temperature: 120°C
 - Ramp 1: Increase to 240°C at a rate of 15°C/min.
 - Ramp 2: Increase to 390°C at a rate of 8°C/min.
 - Hold at 390°C for a sufficient time (e.g., 6 minutes) to elute all compounds.
 - Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI).
 - Scan Range: A wide mass range to cover the expected fragments and molecular ions of the wax esters (e.g., m/z 50–920).
 - Detector Temperature: Set to a high temperature, for example, 390°C.
- Data Analysis:
 - Identify **Arachidyl Behenate** based on its retention time and comparison of its mass spectrum with a reference standard or spectral library.

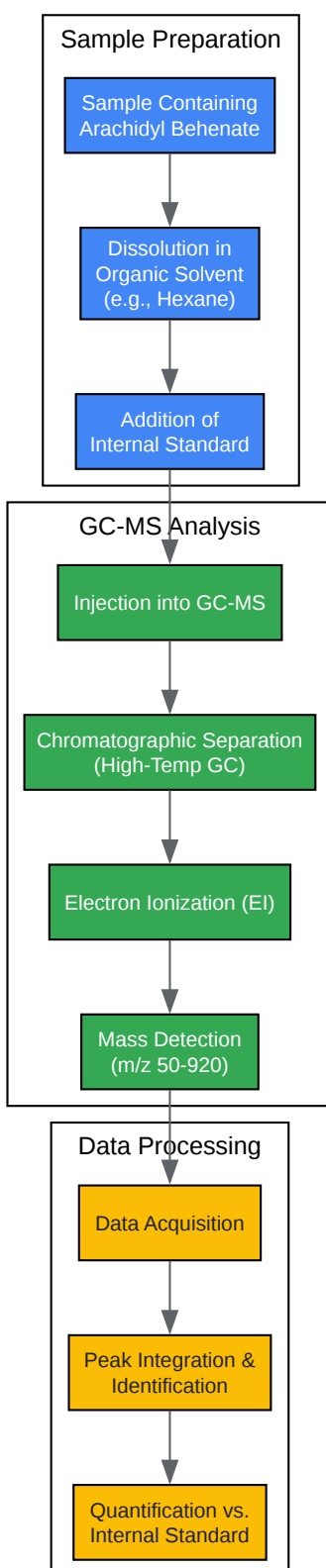
- Quantify the amount of **Arachidyl Behenate** by comparing its peak area to that of the internal standard.

Signaling Pathways and Experimental Workflows

A thorough review of the scientific literature did not yield any specific studies detailing the involvement of **Arachidyl Behenate** in cellular signaling pathways. Its primary application in scientific and industrial contexts is as an emollient, viscosity-controlling agent, and a component of lipid-based formulations, where it is generally considered biochemically inert.

Due to the absence of research on its role in biological signaling, a diagrammatic representation of such pathways cannot be provided.

However, to illustrate a logical workflow for its analysis, the following diagram outlines the steps involved in the GC-MS characterization of **Arachidyl Behenate**.



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Workflow for GC-MS Analysis of **Arachidyl Behenate**.

Conclusion

Arachidyl Behenate, also known by its IUPAC name Icosyl docosanoate and CAS number 42233-14-7, is a well-characterized wax ester with a range of synonyms used across scientific and commercial domains. Its primary applications are in cosmetic and pharmaceutical formulations as an emollient and viscosity modifier. While detailed experimental protocols for its biological activity are scarce due to its inert nature, established analytical methods like high-temperature GC-MS allow for its precise identification and quantification. This guide provides a foundational understanding of **Arachidyl Behenate** for professionals in research and development.

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References

- 1. <http://www.legislation.gov.uk/id/eudn/2006/257> [legislation.gov.uk]
- 2. Method for the determination of natural ester-type gum bases used as food additives via direct analysis of their constituent wax esters using high-temperature GC/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 3. cir-safety.org [cir-safety.org]
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